

# N-(4-Chlorobenzyl)cyclohexanamine hydrochloride molecular weight

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	N-(4-Chlorobenzyl)cyclohexanamine hydrochloride
CAS No.:	16912-05-3
Cat. No.:	B3108860

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## An In-Depth Technical Guide to N-(4-Chlorobenzyl)cyclohexanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-(4-Chlorobenzyl)cyclohexanamine hydrochloride**, a compound of interest in synthetic chemistry and drug discovery. As a Senior Application Scientist, my objective is to present this information with a focus on practical application, experimental rationale, and scientific integrity. This document will delve into the core physicochemical properties, potential synthetic pathways, analytical characterization methods, and essential safety protocols, providing a robust resource for laboratory professionals.

## Core Physicochemical Properties

A precise understanding of a compound's fundamental properties is the bedrock of all subsequent research and development. **N-(4-Chlorobenzyl)cyclohexanamine**

**hydrochloride**'s identity is defined by several key metrics, which are crucial for everything from reaction stoichiometry to analytical method development.

The compound is the hydrochloride salt of the secondary amine N-(4-Chlorobenzyl)cyclohexanamine. The addition of hydrogen chloride (HCl) to the basic nitrogen atom of the parent amine forms a salt that typically exhibits increased crystallinity and solubility in aqueous media compared to the free base form. This is a common strategy in pharmaceutical development to improve a compound's handling and bioavailability.

The table below summarizes the essential quantitative data for both the hydrochloride salt and its corresponding free base.

Property	N-(4-Chlorobenzyl)cyclohexanamine Hydrochloride	N-(4-Chlorobenzyl)cyclohexanamine (Free Base)
Molecular Weight	260.21 g/mol [1]; 260.20 g/mol [2]	223.74 g/mol [3][4][5]
Molecular Formula	C <sub>13</sub> H <sub>19</sub> Cl <sub>2</sub> N or C <sub>13</sub> H <sub>18</sub> ClN · HCl[1][2][6]	C <sub>13</sub> H <sub>18</sub> ClN[3][5]
CAS Number	16912-05-3[1][2]	46459-32-9[3][4][5][6]
IUPAC Name	N-[(4-chlorophenyl)methyl]cyclohexanamine;hydrochloride	N-[(4-chlorophenyl)methyl]cyclohexanamine[5][6]
Physical Form	Solid[1]	Not specified, likely an oil or low-melting solid
Storage	Room Temperature[1]	Not specified
InChI Key	ZGWLUTLLFCBEEY-UHFFFAOYSA-N[1][6]	BRAAMEFOGGQBFT-UHFFFAOYSA-N[3][5]

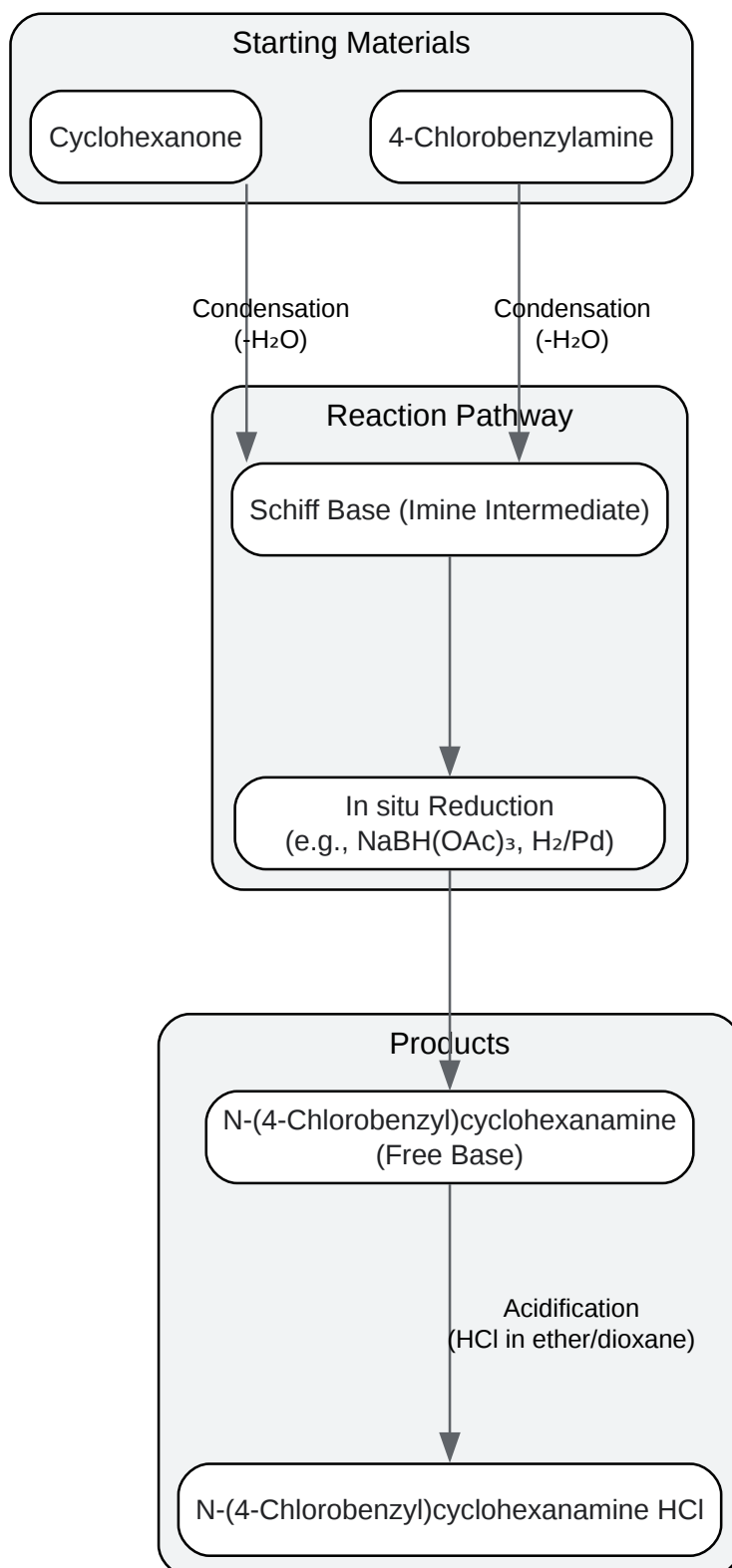
## Synthesis and Mechanistic Rationale

Understanding the synthetic origin of a compound is critical for anticipating potential impurities and for scaling up production. N-(4-Chlorobenzyl)cyclohexanamine is typically synthesized via

reductive amination, a cornerstone reaction in medicinal chemistry for its efficiency and reliability in forming C-N bonds.

The primary pathway involves the condensation of a ketone (cyclohexanone) with a primary amine (4-chlorobenzylamine) to form an intermediate imine, which is then reduced in situ to the desired secondary amine. Alternatively, an aldehyde (4-chlorobenzaldehyde) can be reacted with cyclohexylamine.

## Logical Flow of Reductive Amination



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Caption: Synthetic pathway via reductive amination.

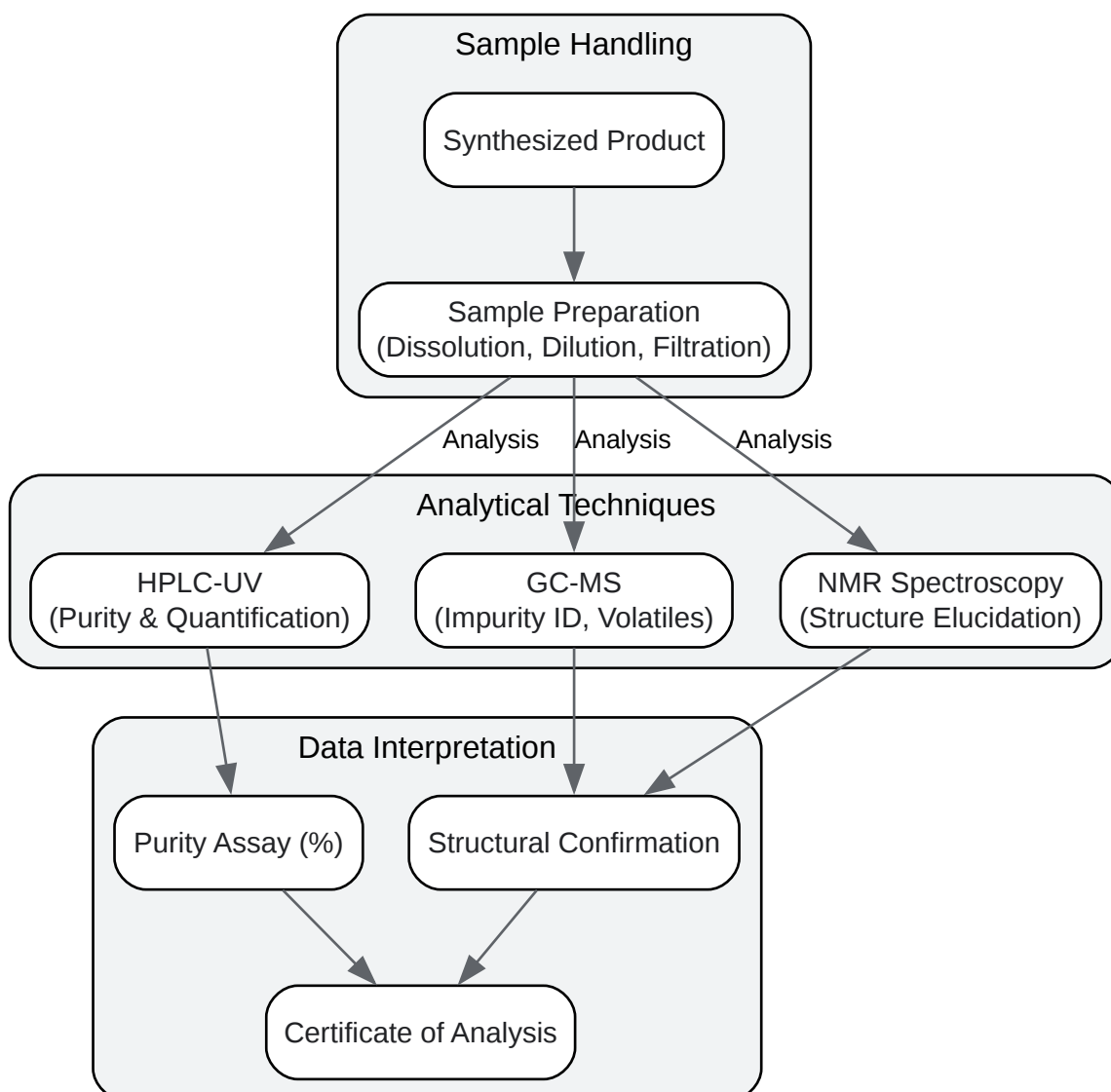
Causality Behind Experimental Choices:

- **Reactant Selection:** This pathway is chosen for the high availability and relatively low cost of the starting materials: cyclohexanone and 4-chlorobenzylamine or 4-chlorobenzaldehyde.[3]
- **Reducing Agent:** Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ) is often preferred for laboratory-scale reductive aminations because it is mild, tolerant of a wide range of functional groups, and does not require stringent pH control. For larger-scale synthesis, catalytic hydrogenation ( $\text{H}_2$  over Palladium) may be more cost-effective.
- **Salt Formation:** The final product is converted to its hydrochloride salt to facilitate purification by crystallization and to improve its stability and handling characteristics as a solid.[1]

## Analytical Characterization Workflow

Ensuring the identity, purity, and quality of a compound is non-negotiable in a research and development setting. A multi-pronged analytical approach is required for comprehensive characterization.

## Analytical Workflow Overview



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Caption: General workflow for analytical characterization.

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC with UV detection is the workhorse method for determining the purity of aromatic compounds. Its robustness and high throughput make it ideal for routine quality control.[7]

Exemplary Protocol:

- Instrumentation: HPLC system with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m particle size).
- Mobile Phase: A gradient of Acetonitrile (MeCN) and Water (both with 0.1% Formic Acid for improved peak shape). For Mass-Spec compatibility, formic acid is preferred over non-volatile acids like phosphoric acid.[8]
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm, where the chlorophenyl moiety exhibits strong absorbance.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of ~1 mg/mL. Filter through a 0.45  $\mu$ m syringe filter prior to injection.
- Analysis: Inject 10  $\mu$ L and monitor the chromatogram. Purity is calculated based on the area percent of the main peak relative to all other peaks.

Trustworthiness through Self-Validation: This protocol is self-validating. The stability of the baseline, the symmetry of the main peak, and the resolution from any impurity peaks provide immediate feedback on the method's performance. A calibration curve should be generated with certified standards for accurate quantification.

## Gas Chromatography-Mass Spectrometry (GC-MS) for Identification

GC-MS is an exceptionally powerful technique for confirming molecular weight and identifying volatile or semi-volatile impurities. The mass spectrum provides a molecular fingerprint that is highly specific.

Exemplary Protocol:

- Instrumentation: Gas chromatograph coupled to a mass spectrometer.[7]
- Column: A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25  $\mu$ m film thickness).[7]

- Carrier Gas: Helium at a constant flow of 1 mL/min.[7]
- Temperatures:
  - Inlet: 250 °C
  - MS Transfer Line: 280 °C
  - Ion Source: 230 °C[7]
- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min.
- Ionization: Electron Impact (EI) at 70 eV.[7]
- Sample Preparation: The hydrochloride salt is non-volatile. Therefore, the sample must be neutralized to the free base and dissolved in a volatile solvent like dichloromethane or ethyl acetate.

Expertise in Action: The choice to neutralize the sample is critical. Injecting the HCl salt directly would lead to poor chromatography and potential damage to the system. The mass spectrum is expected to show the molecular ion of the free base ( $m/z \approx 223$ ) and characteristic fragmentation patterns, such as the loss of the cyclohexyl group or the tropylium ion from the chlorobenzyl moiety, providing authoritative structural confirmation.

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **N-(4-Chlorobenzyl)cyclohexanamine hydrochloride** must be consulted, general precautions can be derived from related chemical structures such as 4-chlorobenzylamine.[9][10] These compounds are often classified as harmful and corrosive.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[11][12]
- Handling:

- Handle only in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. [\[9\]](#)[\[11\]](#)
- Avoid contact with skin and eyes.[\[12\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[12\]](#)
- First Aid:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)
  - Skin: Remove contaminated clothing and wash skin with soap and water. Seek medical attention if irritation occurs.[\[9\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [\[9\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[11\]](#)

By adhering to these protocols and understanding the rationale behind them, researchers can handle **N-(4-Chlorobenzyl)cyclohexanamine hydrochloride** safely and effectively, ensuring the integrity and success of their scientific endeavors.

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- To cite this document: BenchChem. [N-(4-Chlorobenzyl)cyclohexanamine hydrochloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3108860/docs#n-4-chlorobenzyl-cyclohexanamine-hydrochloride-molecular-weight\]](https://www.benchchem.com/product/b3108860/docs#n-4-chlorobenzyl-cyclohexanamine-hydrochloride-molecular-weight)

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